

# Technical Support Center: Safe Disposal of 3,5-Difluorobenzonitrile

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## Compound of Interest

Compound Name: 3,5-Difluorobenzonitrile

Cat. No.: B1349092

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This guide provides essential information for the safe handling and disposal of **3,5-Difluorobenzonitrile** waste. It is intended for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

Q1: What is **3,5-Difluorobenzonitrile** and what are its primary hazards?

A1: **3,5-Difluorobenzonitrile** (CAS No. 64248-63-1) is a white, solid, aromatic organic compound used as an intermediate in various research and industrial applications, including pharmaceuticals and agrochemicals.<sup>[1]</sup> It is classified as a hazardous substance with the following primary risks:

- Toxicity: Toxic or harmful if swallowed, in contact with skin, or if inhaled.<sup>[2][3][4][5][6]</sup>
- Irritation: Causes skin irritation and serious eye irritation.<sup>[2][3][4][5]</sup> It may also cause respiratory irritation.<sup>[2]</sup>
- Environmental Hazard: It is harmful to aquatic life with long-lasting effects.<sup>[2]</sup>

Q2: What are the immediate first aid procedures for exposure to **3,5-Difluorobenzonitrile**?

A2: Immediate action is crucial in case of exposure.

- Eye Contact: Immediately flush the eyes with running water for at least 15 minutes, ensuring to lift the upper and lower eyelids occasionally.[2][5][7] Seek medical attention.
- Skin Contact: Remove all contaminated clothing and shoes. Wash the affected area immediately with plenty of soap and water.[5][7] If skin irritation occurs, get medical advice.  
[2]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[2][3][5] If the person feels unwell, call a poison center or doctor.[3]
- Ingestion: Rinse the mouth with water.[2][3] Immediately call a POISON CENTER or doctor.  
[2]

Q3: What personal protective equipment (PPE) is required when handling **3,5-Difluorobenzonitrile** waste?

A3: To minimize exposure risk, the following PPE is mandatory:

- Eye Protection: Wear chemical safety goggles or a face shield approved under government standards like NIOSH (US) or EN 166 (EU).[8][9]
- Hand Protection: Use chemically resistant gloves (e.g., Nitrile rubber) that have been inspected before use.[5][8]
- Body Protection: Wear a protective suit and safety footwear to prevent skin contact.[8]
- Respiratory Protection: If there is a risk of inhaling dust, use a particulate respirator (e.g., type N95) or a self-contained breathing apparatus for emergencies.[8]

Q4: Is **3,5-Difluorobenzonitrile** waste considered hazardous?

A4: Yes. All waste containing **3,5-Difluorobenzonitrile** must be treated as hazardous waste.  
[10] Its disposal is governed by federal, state, and local regulations, such as those under the Resource Conservation and Recovery Act (RCRA) in the United States.[11] Improper disposal can lead to severe environmental and health consequences.

## Data Presentation

Table 1: Chemical Properties and Hazard Classifications

Property	Value
CAS Number	64248-63-1[2][4][12]
Appearance	White to almost white solid (powder or crystal) [1][3][12]
Melting Point	84 - 88 °C / 185 - 190.4 °F[5][7]
Boiling Point	160 °C / 320 °F[7][12]
GHS Signal Word	Warning[4][6]
Hazard Statements	H301/H302 (Toxic/Harmful if swallowed), H312 (Harmful in contact with skin), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), H335 (May cause respiratory irritation), H412 (Harmful to aquatic life with long lasting effects)[2][3][4][5]

## Troubleshooting and Experimental Protocols

Q5: How do I handle a small spill of solid **3,5-Difluorobenzonitrile** in the lab?

A5: For minor spills, follow this containment and cleanup protocol:

### Protocol: Small Spill Cleanup

- **Ensure Safety:** Alert personnel in the immediate area. Ensure the area is well-ventilated. Wear all required PPE (goggles, gloves, lab coat, respirator).[2]
- **Containment:** Prevent the powder from spreading. Avoid generating dust during cleanup.[2]
- **Cleanup:** Use dry cleanup procedures.[2] Gently sweep or scoop the spilled solid material into a suitable, clearly labeled container for hazardous waste. Do not use water to wash the area until all solid material is collected, as this can spread contamination.

- Decontamination: After the solid is removed, decontaminate the area with a suitable solvent, followed by soap and water. Collect all cleaning materials (wipes, etc.) as hazardous waste.
- Disposal: Seal the container holding the spilled material and cleaning waste. Label it clearly as "Hazardous Waste: **3,5-Difluorobenzonitrile**" and store it in a designated satellite accumulation area for pickup by a licensed waste disposal service.[\[2\]](#)

Q6: What is the procedure for a major spill or release?

A6: In the event of a major spill:

- Evacuate: Immediately clear the area of all personnel and move upwind to avoid inhalation.  
[\[2\]](#)
- Alert: Notify your institution's emergency services or Environmental Health & Safety (EHS) department immediately. Provide them with the location and nature of the hazard.[\[2\]](#)
- Secure the Area: Prevent entry into the contaminated zone.
- Professional Cleanup: Do not attempt to clean up a major spill yourself. Only personnel trained in hazardous material response should manage the cleanup.

Q7: How should I collect and store **3,5-Difluorobenzonitrile** waste prior to disposal?

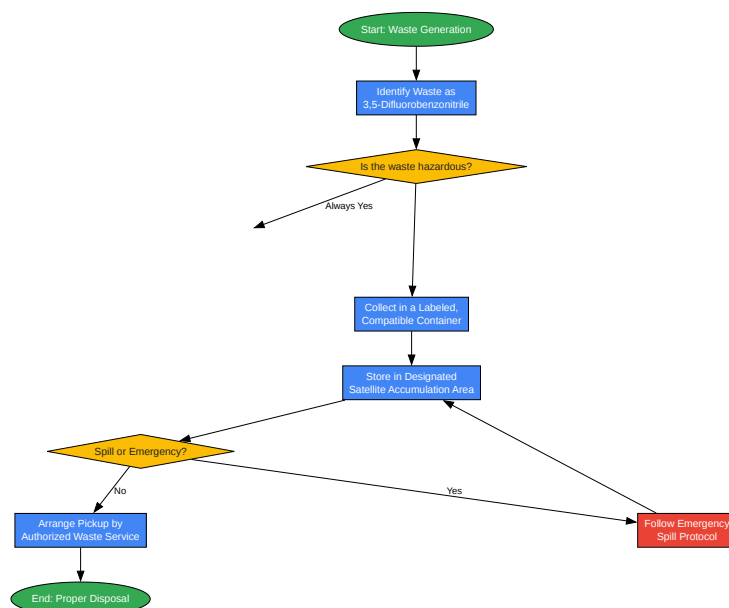
A7: Proper collection and storage are critical to ensure safety and compliance.

- Containers: Use only compatible, non-reactive containers that are in good condition and can be securely sealed.[\[2\]](#)
- Labeling: All waste containers must be clearly labeled with the words "Hazardous Waste" and the full chemical name: "**3,5-Difluorobenzonitrile**".
- Storage: Keep waste containers tightly closed and store them in a designated, well-ventilated, and secure satellite accumulation area.[\[2\]](#)[\[5\]](#) Store away from incompatible materials.
- Disposal: Arrange for the disposal of the waste through your institution's EHS department or a licensed hazardous waste disposal contractor. Do not pour this chemical down the drain or

dispose of it in regular trash.[7]

## Waste Management Workflow

The following diagram illustrates the decision-making process for the proper management and disposal of **3,5-Difluorobenzonitrile** waste.



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Caption: Decision workflow for managing **3,5-Difluorobenzonitrile** waste.

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